

A Comparative Guide to Quantitative Enzyme Assays: Alternatives to ONPG

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Compound of Interest

Compound Name: ONPG

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For decades, ortho-nitrophenyl- β -D-galactopyranoside (**ONPG**) has been a cornerstone for the quantitative analysis of β -galactosidase activity, particularly in molecular biology as a reporter for gene expression. Its simple colorimetric readout has made it a workhorse in many laboratories. However, the demand for higher sensitivity, wider dynamic ranges, and compatibility with high-throughput screening has driven the development of numerous alternatives. This guide provides a detailed comparison of prominent alternatives to **ONPG**, offering researchers, scientists, and drug development professionals the information needed to select the optimal substrate for their experimental needs.

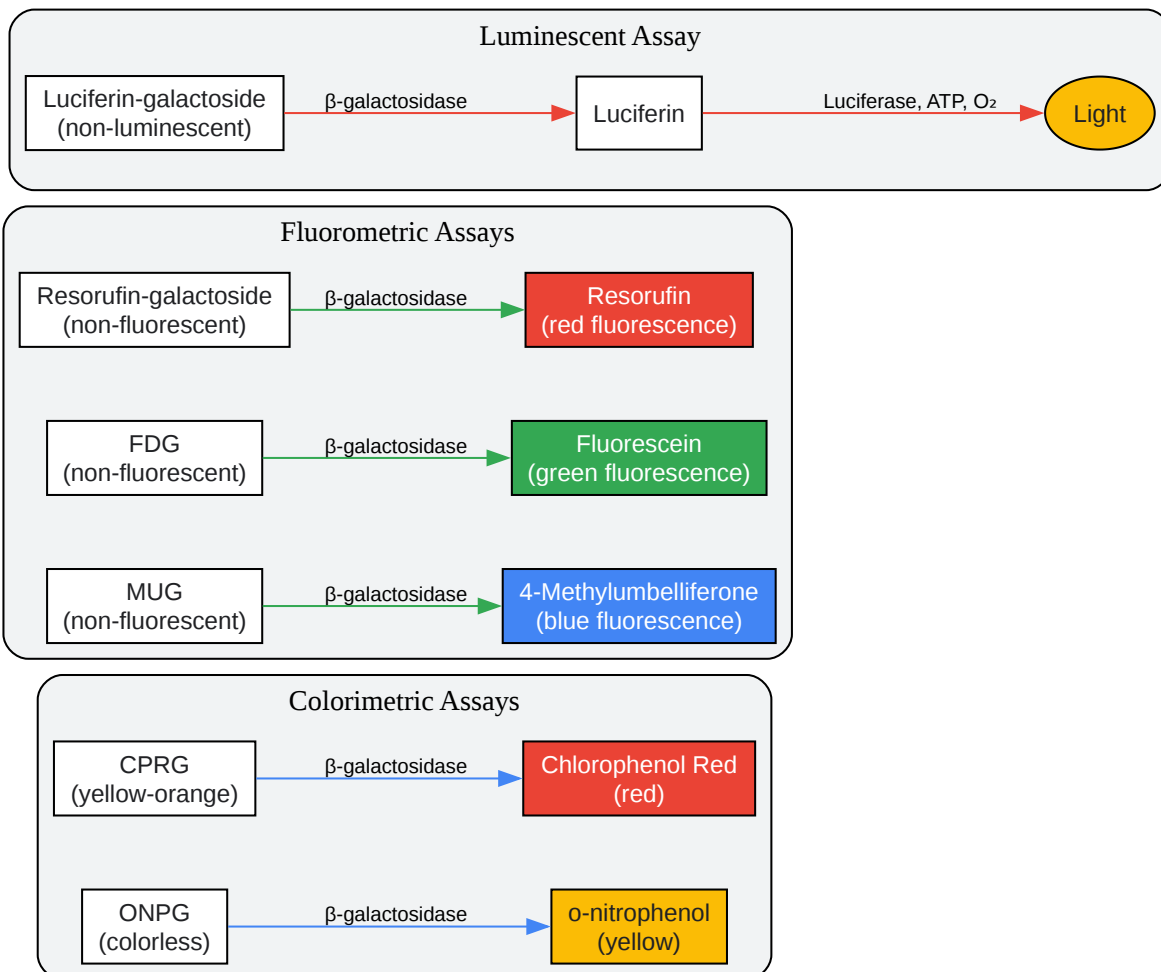
Performance Comparison of β -Galactosidase Substrates

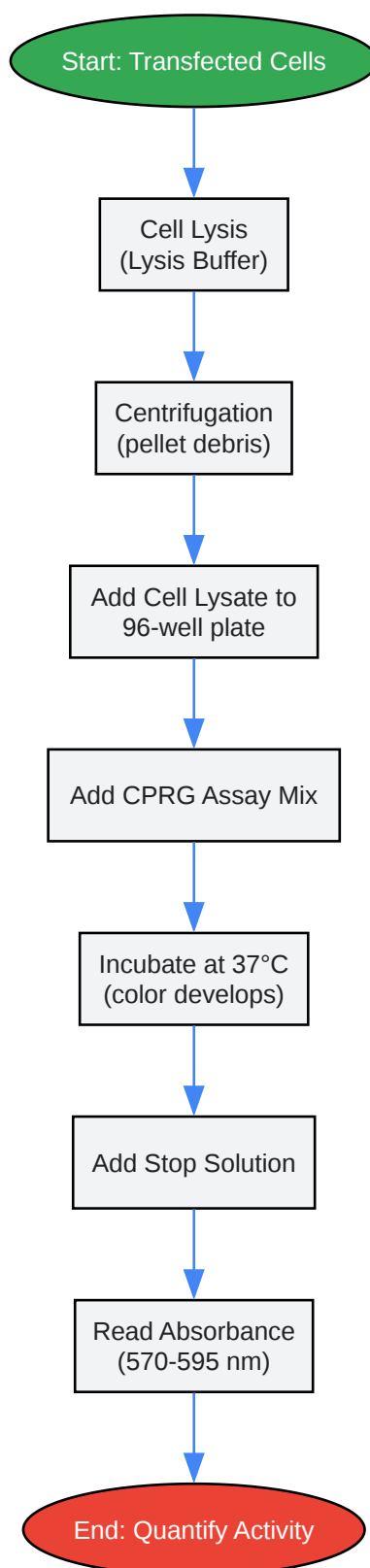
The choice of substrate significantly impacts the sensitivity, dynamic range, and methodology of a β -galactosidase assay. Below is a summary of the key quantitative parameters for **ONPG** and its alternatives.

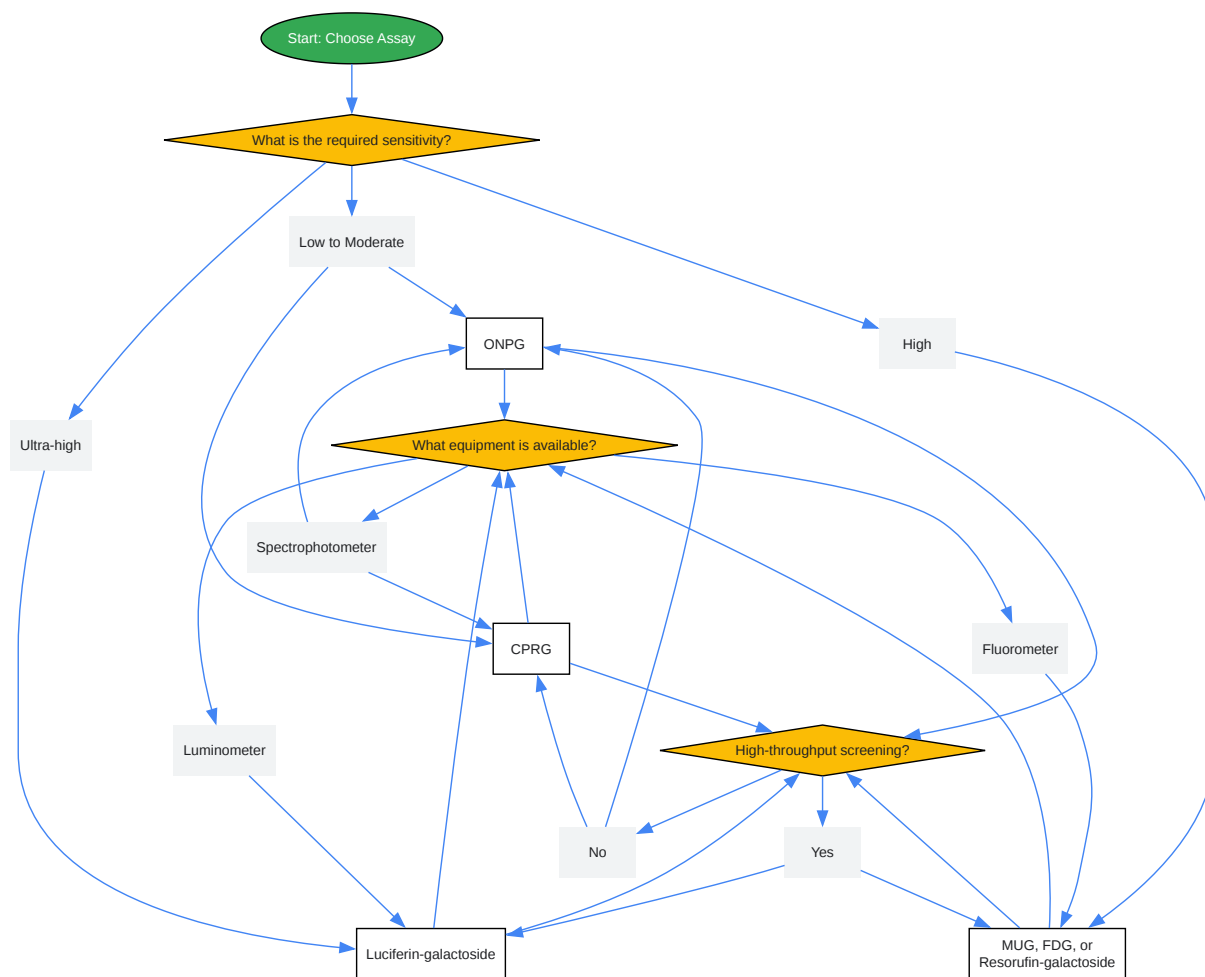
Substrate	Assay Type	Detection Wavelength (nm)	Limit of Detection (LOD)	Dynamic Range	Michaelis Constant (Km)
ONPG	Colorimetric	420	~1 ng	Narrow	0.24 - 6.644 mM[1][2][3][4]
CPRG	Colorimetric	570 - 595[5][6]	Up to 10x more sensitive than ONPG[5][6]	> 3 orders of magnitude[7]	Data not available
MUG	Fluorometric	Ex: 360-365, Em: 449-460[8][9]	Femtogram level[9][10]	Wide	Data not available
FDG	Fluorometric	Ex: 490, Em: 515-525[10][11][12]	As low as 10 pg[11]	> 8 orders of magnitude[13]	Data not available
Resorufin-β-D-galactopyranoside	Fluorometric	Ex: 570-573, Em: 580-585[14][15]	1.5 x 10 ⁻¹⁵ M (900 molecules)[16]	Wide	442 μM[17]
Luciferin-galactoside	Luminescent	N/A (light emission)	As low as 8 fg[1]	> 7 orders of magnitude[1][18]	Data not available

Enzymatic Reaction Pathways

The fundamental principle behind these assays is the enzymatic cleavage of a substrate by β-galactosidase, resulting in a detectable product. The nature of this product distinguishes the different assay types.







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